

Dazomet Application Notes and Protocols for Controlling Soil-Borne Pathogens

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Compound of Interest

Compound Name: Dazomet

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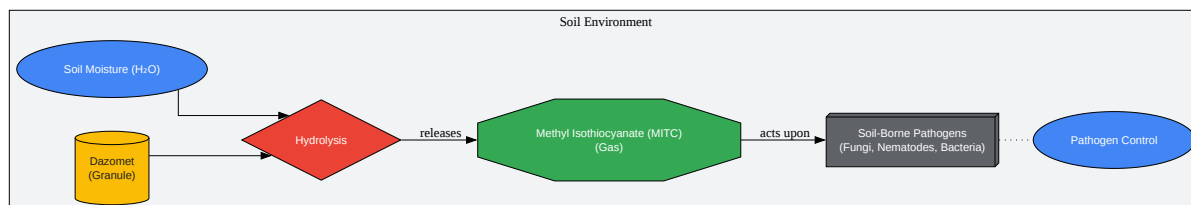
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Dazomet**, a granular soil fumigant, for the control of a broad spectrum of soil-borne pathogens. The information is intended to guide researchers in designing and executing experiments to evaluate the efficacy and optimize the use of **Dazomet**.

Dazomet acts as a soil sterilant upon contact with moist soil, releasing methyl isothiocyanate (MITC) gas, which is the primary active agent against fungi, nematodes, bacteria, and germinating weeds.^{[1][2][3][4]} Its efficacy is influenced by several factors including soil type, moisture, temperature, and application method.^{[2][5][6]}

Mode of Action

Dazomet is a chemical precursor to the active fumigant, methyl isothiocyanate (MITC). In the presence of soil moisture, **Dazomet** undergoes hydrolysis, breaking down to release MITC gas.^{[2][3][4]} This gas then diffuses through the soil pores, exerting its biocidal activity on a wide range of soil-borne organisms.^{[2][3]}



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Caption: **Dazomet**'s mode of action in moist soil.

Quantitative Data on Application Rates

The following tables summarize reported application rates of **Dazomet** for the control of various soil-borne pathogens under different conditions.

Table 1: General Application Rates for Pathogen Groups

Target Pathogen Group	Application Rate (kg a.i./ha)	Application Rate (g/m ²)	Soil Conditions & Notes
Soil Fungi (e.g., Fusarium, Pythium, Rhizoctonia, Verticillium)	400 - 600	40 - 60	Glasshouse soils.[1]
General Soil Sterilization (Fungi, Nematodes, Weeds)	300 - 450	30 - 45	Applied to bare soil.[2]
Nematodes (Root-knot)	-	30 - 45	Applied after infected crop harvest when roots begin to rot.[2]

Table 2: Specific Application Rates from Research Studies

Target Pathogen / Crop	Low Rate (kg/ha)	High Rate (kg/ha)	Efficacy & Notes
Pythium and Fusarium spp. in Pine Seedlings	280 - 325	493 - 560	Generally reduced the percentage of roots with these pathogens compared to controls. [5]
Chrysanthemum Rotavirus and Wilt Disease	274.5	-	Prevented disease occurrence. [7] [8]
Phelipanche mutelii (Branched Broomrape)	112.8	338.4	Less than 10% of seeds remained viable at soil moisture of 0.05 to 0.15 g/g. [9]
Meloidogyne spp. in Tomato	250 (in combination with 1,3-D)	500 (alone)	The combination treatment effectively decreased nematode populations by over 94%. [10]
Clubroot (Plasmodiophora brassicae) in Canola	400	800	High rates showed phytotoxicity if the interval between treatment and seeding was inadequate. [11]

Experimental Protocols

The following protocols are generalized from various research studies and should be adapted for specific experimental needs.

Pre-Application Soil Preparation

- **Site Preparation:** The treatment area should be cleared of all plant debris. For nematode control, it is recommended to wait 2-3 weeks after harvesting the infected crop to allow for

the initial decay of galled roots.[2]

- **Soil Tillage:** Cultivate the soil to a fine tilth, free of large clods, to a depth of at least 30 cm. This ensures uniform distribution and movement of the fumigant.[2]
- **Soil Moisture Adjustment:** For optimal efficacy, the soil moisture should be maintained at 60-70% of its water-holding capacity for 8-14 days before and 4-12 days after **Dazomet** application.[2] This ensures pathogens are in a sensitive state.
- **Soil Temperature:** Apply **Dazomet** when the soil temperature is between 12-22°C.[2] Temperatures above 25°C can lead to rapid release of MITC, potentially reducing effectiveness.[2]
- **Avoid Organic Matter:** Do not apply farmyard manure, peat, or other organic fertilizers immediately before, during, or after **Dazomet** application as high humus content can adsorb the active ingredient, necessitating higher application rates.[2]

Dazomet Application and Incorporation

- **Application:** Uniformly spread the **Dazomet** granules over the soil surface using a calibrated granule spreader.[2][5]
- **Incorporation:** Immediately after application, incorporate the granules into the soil to a depth of at least 20 cm. For controlling wilt diseases caused by fungi like *Fusarium* and *Verticillium*, a depth of 30 cm is recommended.[2] This can be achieved using a rototiller or a spading machine.[5]

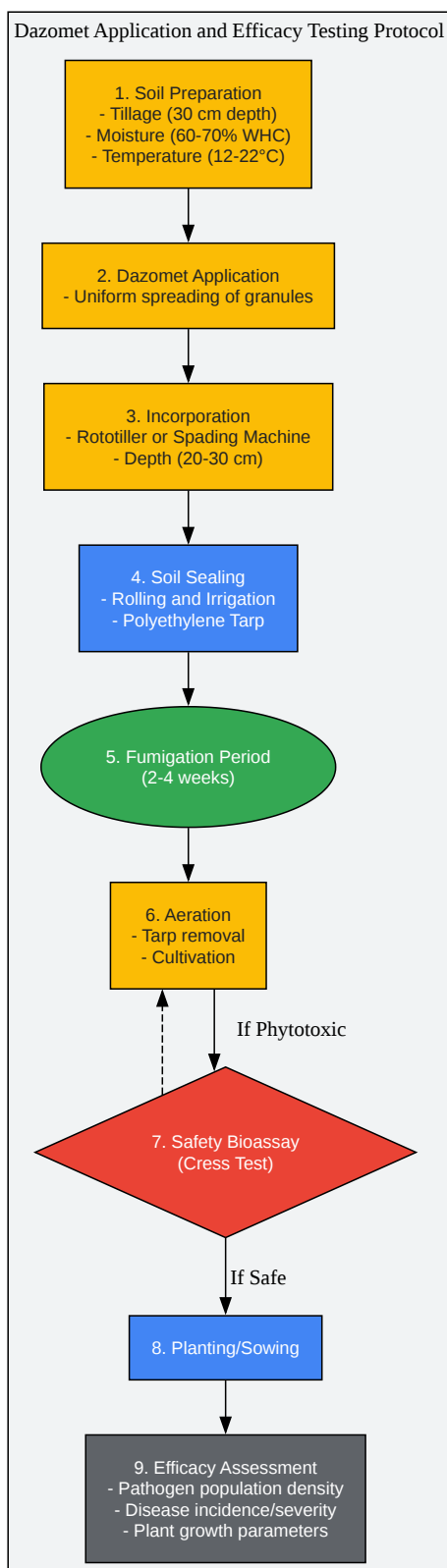
Soil Sealing and Fumigation Period

- **Sealing:** To prevent the escape of MITC gas and maintain soil moisture, the soil surface should be compacted with a roller and then irrigated.[2] Covering the treated area with polyethylene sheeting is also recommended to enhance fumigant retention.[2]
- **Fumigation Duration:** Maintain the soil seal for a period of 4-12 days.[2] The waiting period between treatment and planting can range from 2 to 4 weeks, depending on soil temperature and sealing method.[2]

Post-Fumigation Aeration and Safety Test

- Aeration: After the fumigation period, remove the plastic sheeting (if used) and aerate the soil by cultivation to release any residual fumigant.
- Safety Test (Cress Test): Before planting, it is crucial to ensure that the soil is free of phytotoxic residues. A simple bioassay using cress seeds can be performed:
 - Collect soil samples from the treated area.
 - Place the soil in a sealed jar with moist cress seeds.
 - If the seeds fail to germinate, the soil requires further aeration.

Experimental Workflow Diagram



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Caption: A generalized workflow for **Dazomet** application.

Safety Precautions

Dazomet and its breakdown product, MITC, are toxic and irritating to the eyes, skin, and respiratory system.[2][12] Always refer to the manufacturer's safety data sheet (SDS) for specific handling and personal protective equipment (PPE) requirements.[12][13][14][15][16][17] Handle **Dazomet** in a well-ventilated area and wear appropriate PPE, including gloves, protective clothing, and respiratory protection.[12]

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